

Technical Guide: Safe Handling and Protocols for CAS 791-50-4

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Compound of Interest

| | |
|----------------|---|
| | 1,1- |
| Compound Name: | BIS(TRIFLUOROMETHYL)-2,2- DICYANOETHYLENE 97 |
| CAS No.: | 1113-69-5 |
| Cat. No.: | B072081 |

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Executive Summary

CAS 791-50-4 is a specialized organofluorine sulfur compound primarily used as a stable precursor to Hexafluorothioacetone, a highly reactive thioketone monomer. While the dimer itself is chemically stable at ambient conditions, it poses severe health risks, most notably fatal inhalation toxicity.

This guide is designed for research scientists and process engineers. It moves beyond standard SDS reporting to provide a mechanistic understanding of the compound's behavior—specifically its low melting point (~24°C) and its thermal dissociation into toxic monomers—to ensure zero-exposure handling.

Chemical Identity & Physicochemical Properties

The compound exists at the threshold between solid and liquid phases at standard laboratory temperatures, necessitating strict temperature control during manipulation.

| Property | Data |
|-------------------|---|
| Chemical Name | 2,2,4,4-Tetrakis(trifluoromethyl)-1,3-dithietane |
| Synonyms | Hexafluorothioacetone dimer; HFTA dimer |
| CAS Number | 791-50-4 |
| Molecular Formula | C ₆ F ₁₂ S ₂ |
| Molecular Weight | 364.18 g/mol |
| Physical State | Low-melting crystalline solid or liquid (Temperature dependent) |
| Melting Point | 24°C (75°F) |
| Boiling Point | 110°C (230°F) |
| Solubility | Soluble in organic solvents (e.g., DMF, DMSO, CH ₂ Cl ₂); Insoluble in water |
| Reactivity | Dissociates to Hexafluorothioacetone (monomer) upon heating or catalysis |

Hazards Identification (GHS Classification)

Signal Word: DANGER

The primary risk driver is acute inhalation toxicity.[1] The compound can sublime or release monomeric vapors that are rapidly absorbed through the respiratory tract.

GHS Hazard Statements

- H330: Fatal if inhaled. (Category 2)
- H301: Toxic if swallowed. (Category 3)
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]

- H335: May cause respiratory irritation.[2][3]

Decomposition Hazards

Under fire conditions or thermal stress (>100°C), the compound decomposes to release:

- Hydrogen Fluoride (HF): Extremely corrosive and toxic.
- Sulfur Oxides (SO_x): Respiratory irritants.
- Hexafluorothioacetone: Highly reactive monomer.[4]

Operational Handling Protocols

Due to the H330 classification, open-bench handling is strictly prohibited.

A. Engineering Controls (The First Line of Defense)

- Primary Containment: All weighing, transfer, and reaction setups must occur within a certified chemical fume hood or a glovebox (inert atmosphere: N₂ or Ar).
- Velocity: Fume hood face velocity must be maintained >100 fpm.
- Temperature Control: Since the MP is 24°C, maintain the reagent at 4°C (refrigerated) to keep it solid during weighing, reducing vapor pressure and spill risk.

B. Personal Protective Equipment (PPE)

- Respiratory: If fume hood containment is breached or for spill cleanup, use a Self-Contained Breathing Apparatus (SCBA). Standard cartridge respirators may be insufficient due to the lack of warning properties (odor threshold).
- Dermal: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Laminate film (e.g., Silver Shield) or thick Nitrile (8 mil) for extended handling.

- Ocular: Chemical splash goggles. Face shield recommended for liquid-phase handling.

C. Experimental Workflow: Thermal Cracking

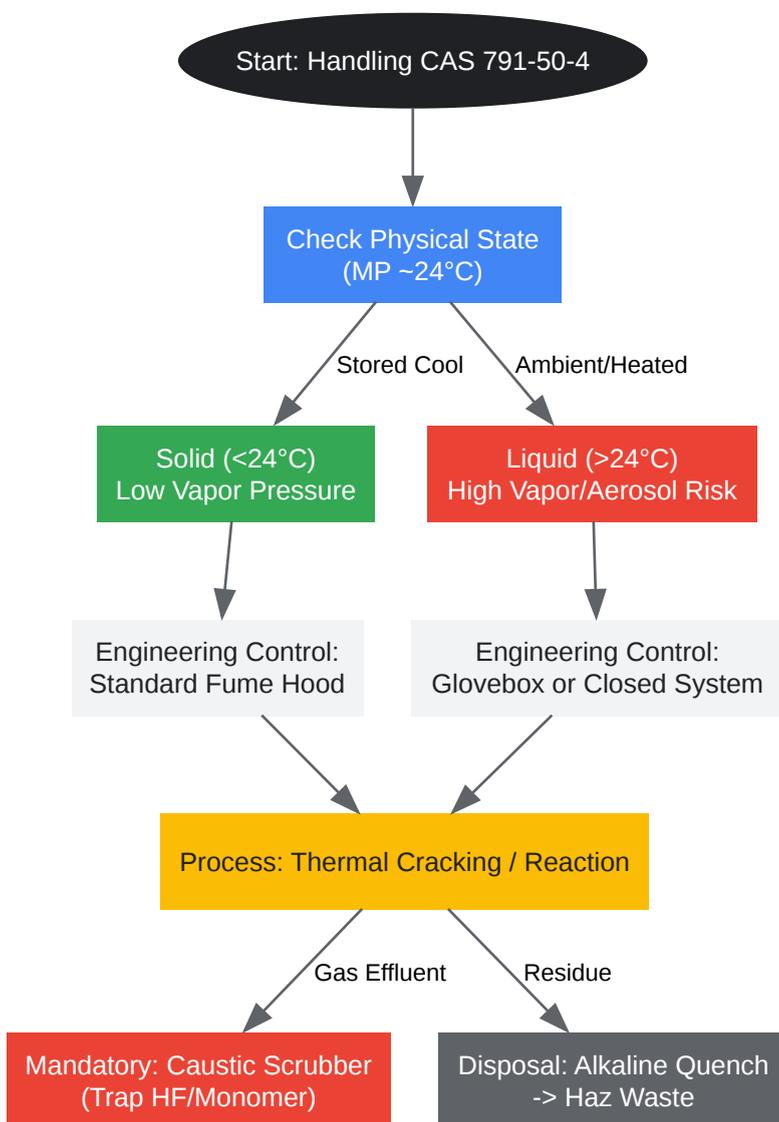
Researchers often heat the dimer to generate the reactive monomer in situ. This is the highest-risk operation.

- Setup: Use a sealed pressure vessel or a flow system vented directly to a scrubber.
- Scrubbing: Effluent gas must pass through a caustic scrubber (NaOH) to neutralize any escaping fluorinated sulfur species.
- Quenching: Residual dimer/monomer should be quenched with an alkaline solution (e.g., NaOH in methanol) to mineralize the fluoride and sulfur before disposal.

Visualization: Safety & Reactivity Logic

Figure 1: Safe Handling Hierarchy & Decision Matrix

This diagram outlines the decision logic for handling CAS 791-50-4 based on its physical state and process requirements.



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Caption: Operational logic flow for minimizing inhalation risk during phase changes and processing.

Emergency Response Protocols

| Scenario | Immediate Action |
|---------------|---|
| Inhalation | IMMEDIATE EVACUATION. Move victim to fresh air. Administer 100% oxygen if breathing is labored. Call Emergency Services stating "Fluorinated Sulfur Compound Exposure." |
| Skin Contact | Wash with soap and water for 15 minutes. If redness occurs, treat as potential HF exposure (apply Calcium Gluconate gel if HF evolution is suspected) and seek medical aid. |
| Eye Contact | Rinse cautiously with water for 15 minutes, lifting eyelids. Remove contact lenses. Seek urgent ophthalmological care. |
| Spill (Small) | Evacuate area. Use SCBA. Absorb liquid with vermiculite or sand. Do NOT use water (may generate HF). Place in a sealed container. |

Storage & Stability

- Temperature: Store refrigerated (2–8°C) to maintain solid state.
- Atmosphere: Store under Inert Gas (Argon or Nitrogen). Moisture sensitive.
- Incompatibilities: Strong oxidizing agents, strong bases (causes rapid decomposition), and Lewis acids.

References

- PubChem. Hexafluorothioacetone dimer (Compound CID 13098).[2] National Library of Medicine. Available at: [\[Link\]](#)
- Organic Syntheses. 2,2,4,4-Tetrakis(trifluoromethyl)-1,3-dithietane. Org. Synth. 1976, 55, 127. Available at: [\[Link\]](#)

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Sources

- [1. Hexafluorothioacetone | High-Purity Reagent | RUO \[benchchem.com\]](#)
- [2. Hexafluorothioacetone dimer | C6F12S2 | CID 13098 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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